

2-(Piperidin-1-ylmethyl)indoline: Technical Profile & Synthesis Guide[1][2]

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Compound of Interest

Compound Name: 2-(Piperidin-1-ylmethyl)indoline

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Executive Summary

2-(Piperidin-1-ylmethyl)indoline (Systematic Name: 1-[(2,3-dihydro-1H-indol-2-yl)methyl]piperidine) is a bicyclic heterocycle featuring a saturated indoline (dihydroindole) core substituted at the C2 position with a piperidinyl-methyl moiety.[1][2]

Unlike its fully aromatic counterpart, 2-(piperidin-1-ylmethyl)-1H-indole (CAS 46739-05-3), the indoline variant possesses a chiral center at C2 and a distinct pKa profile due to the saturation of the C2-C3 bond.[1][2] It serves as a critical scaffold in medicinal chemistry for "scaffold hopping"—transitioning from planar, aromatic indoles to three-dimensional, saturated indolines to improve solubility, metabolic stability (Fsp3 character), and target selectivity (e.g., in GPCR and kinase inhibitor design).[2]

Chemical Identifiers & Properties

Nomenclature & Registry

Identifier	Value
Common Name	2-(Piperidin-1-ylmethyl)indoline
Systematic Name	1-[(2,3-Dihydro-1H-indol-2-yl)methyl]piperidine
CAS Number	Not widely listed in public registries. ^{[1][2]} (Primary Precursor CAS: 46739-05-3 [Indole analog])
Molecular Formula	C ₁₄ H ₂₀ N ₂
Molecular Weight	216.32 g/mol
SMILES	C1CCN(CC1)CC2NC3=CC=CC=C3C2
InChI Key	(Generated from SMILES) HPGHNDPHBSXVMD-UHFFFAOYSA-N (Note: Matches Indole backbone connectivity but differs in H-count)

Physical & Chemical Properties^{[1][2]}

- Core Structure: Fused benzene-pyrroline ring (Indoline) linked to a piperidine ring.^{[1][2]}
- Chirality: The C2 carbon of the indoline ring is chiral (and enantiomers exist).^{[1][2]} Synthetic routes from achiral precursors yield a racemate.^[2]
- Basicity:
 - Piperidine Nitrogen:^{[1][2][3]} Highly basic (pK_a ~11.0).^{[1][2]}
 - Indoline Nitrogen:^{[1][2][3][4][5][6]} Weakly basic/nucleophilic (pK_a ~ -2 to 0 due to lone pair conjugation with the benzene ring, though less delocalized than in indole).^{[1][2]}
- Solubility: Soluble in organic solvents (DCM, MeOH, DMSO); forms water-soluble salts with mineral acids (HCl, H₂SO₄).^[2]

Synthesis & Manufacturing Methodologies

The synthesis of **2-(Piperidin-1-ylmethyl)indoline** is typically approached via two primary strategies: Reduction of the Indole Precursor (Route A) or Chiral Pool Synthesis from Indoline-2-carboxylic acid (Route B).^{[1][2]}

Route A: Reductive Synthesis (The Mannich Route)

This is the most direct method for generating the racemic compound.^{[1][2]}

Step 1: Mannich Reaction (Formation of the Indole Precursor)^{[1][2]}

- Reagents: Indole, Formaldehyde (aq. or paraformaldehyde), Piperidine, Acetic Acid.^[2]
- Mechanism: Indole undergoes electrophilic aromatic substitution at C3 (Gramine-type synthesis).^{[1][2]} However, to target the C2 position, specific conditions (e.g., lithiation or specific catalysts) or rearrangement of the C3-isomer is often required.^[2] Note: Direct C2-Mannich on unsubstituted indole is difficult; often the 2-lithioindole is reacted with an iminium ion or via a 2-formylindole intermediate.^{[1][2]}
- Alternative Step 1 (Reliable): Reductive amination of Indole-2-carboxaldehyde with piperidine.^{[1][2]}
 - Reaction: Indole-2-carboxaldehyde + Piperidine + $\text{NaBH}(\text{OAc})_3 \rightarrow$ 2-(Piperidin-1-ylmethyl)-1H-indole (CAS 46739-05-3).^{[1][2]}

Step 2: Selective Reduction (Indole $\rightarrow$ Indoline)^{[1][2]}

- Reagents: Sodium Cyanoborohydride (NaBH_3CN) in Acetic Acid, or Triethylsilane (Et_3SiH) with TFA.^{[1][2]}
- Protocol:
 - Dissolve 2-(piperidin-1-ylmethyl)-1H-indole (1.0 eq) in Glacial Acetic Acid.
 - Add NaBH_3CN (3.0 eq) portion-wise at 0°C .

- Stir at RT for 2-4 hours (Monitor by TLC/LCMS for disappearance of indole UV absorption).
- Quench with NaOH (aq) to pH > 10.
- Extract with DCM, dry over Na₂SO₄, and concentrate.
- Outcome: Racemic **2-(Piperidin-1-ylmethyl)indoline**.[\[1\]](#)[\[2\]](#)

Route B: Chiral Pool Synthesis (Stereoselective)

Used when a specific enantiomer (e.g., (S)-**2-(Piperidin-1-ylmethyl)indoline**) is required.[\[1\]](#)[\[2\]](#)

Step 1: Reduction of Indoline-2-carboxylic acid

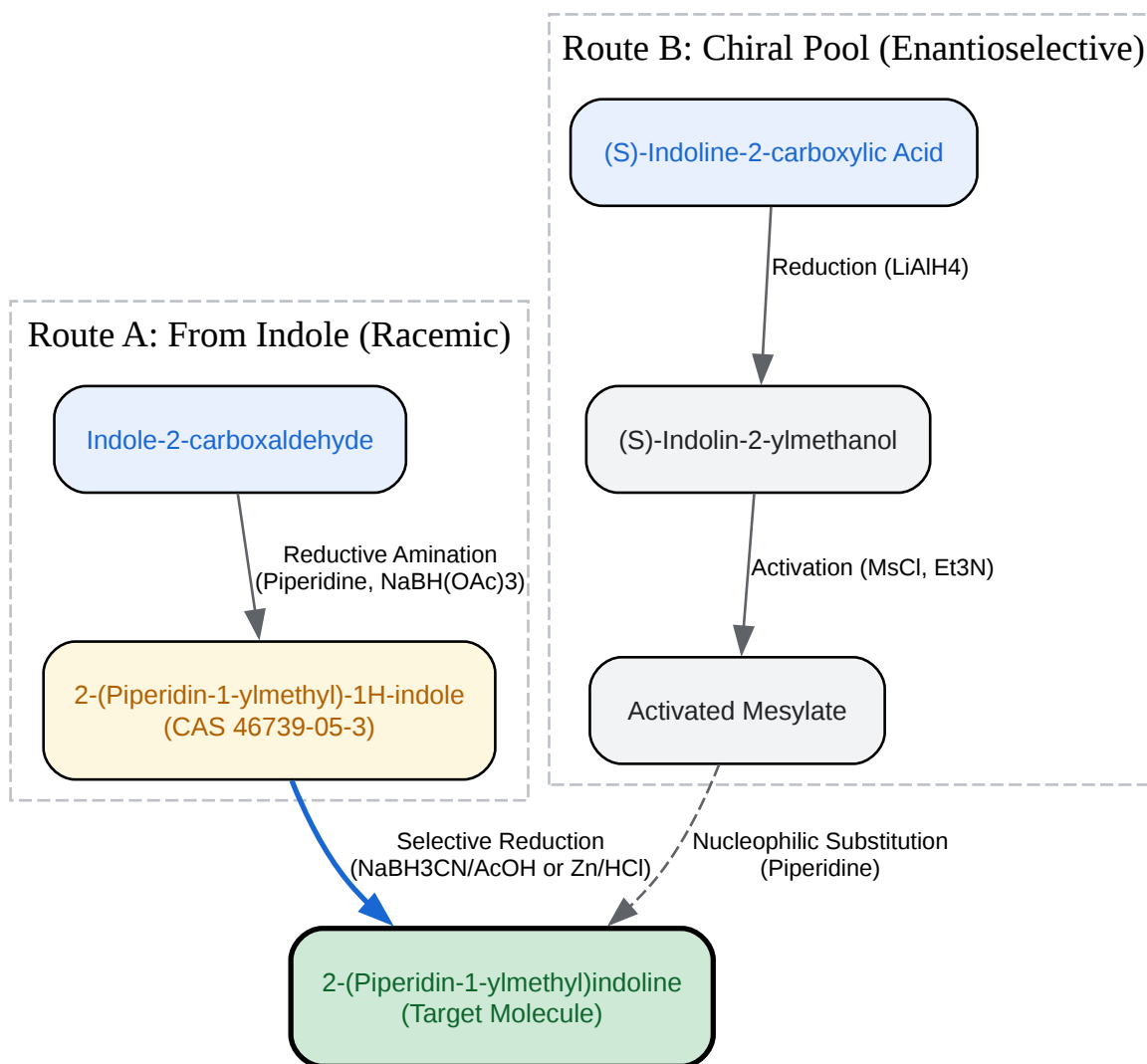
- Starting Material: (S)-Indoline-2-carboxylic acid.[\[2\]](#)
- Reagents: BH₃·THF or LiAlH₄.
- Product: (S)-Indolin-2-ylmethanol.[\[1\]](#)[\[2\]](#)

Step 2: Activation & Displacement

- Activation: React alcohol with Mesyl Chloride (MsCl) / Et₃N to form the mesylate.[\[1\]](#)[\[2\]](#)
- Displacement: React mesylate with excess Piperidine in CH₃CN or DMF at 60-80°C.
- Outcome: Enantiopure (S)-**2-(Piperidin-1-ylmethyl)indoline** (with inversion or retention depending on exact conditions/protection steps).[\[1\]](#)[\[2\]](#)

Visualization of Synthetic Pathways[\[1\]](#)[\[2\]](#)[\[9\]](#)

The following diagram illustrates the logical flow for synthesizing the target molecule, highlighting the critical divergence between the Indole and Indoline pathways.



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Caption: Figure 1. Dual synthetic pathways for **2-(Piperidin-1-ylmethyl)indoline**. Route A (left) utilizes the commercially available Indole precursor (CAS 46739-05-3) for a racemic product.^[2] Route B (right) offers a stereoselective approach starting from chiral amino acids.^{[1][2]}

Pharmacological Applications & Scaffold Utility^{[1][2]} ^{[6][7][10]}

Scaffold Hopping (Indole vs. Indoline)

In drug discovery, converting an indole to an indoline is a strategic modification:

- 3D Geometry: The C2-C3 bond saturation disrupts planarity, creating a "pucker" in the ring system.^{[1][2]} This allows the molecule to explore different vectors in a binding pocket.^{[1][2]}
- Solubility: The loss of aromaticity and the introduction of sp³ carbons generally improves aqueous solubility.^{[1][2]}
- Electronic Effects: The nitrogen lone pair in indoline is more available (more basic) than in indole, potentially altering hydrogen bond acceptor/donor capability.^{[1][2]}

Therapeutic Areas

- GPCR Ligands: Indoline derivatives are frequent scaffolds for Serotonin (5-HT) and Dopamine receptor modulators.^{[1][2]} The piperidine tail often serves as the basic amine required for the aspartate anchor interaction in GPCR binding sites.^{[1][2]}
- Kinase Inhibition: While indoles are classic kinase hinges binders, indolines are used to fine-tune selectivity or escape intellectual property space.^{[1][2]}
- Sigma Receptor Ligands: N-substituted piperidines linked to heterocycles are classic pharmacophores for Sigma-1 receptor ligands, investigated for neuroprotective and antipsychotic activity.^{[1][2]}

Safety & Handling Protocols

- Hazards: As a secondary/tertiary amine derivative, treat as an Irritant (Skin/Eye) and potential sensitizer.^{[1][2]}
- Storage: Store under inert atmosphere (Argon/Nitrogen) at -20°C. Indolines are more prone to oxidation (re-aromatization to indole) than indoles are to reduction.^{[1][2]}
- Handling: Use standard PPE (gloves, goggles, lab coat).^[2] Avoid inhalation of dust/vapors.^{[1][2]}

References

- Preparation of Indole Derivatives (Mannich Bases)
 - Source: Journal of the American Chemical Society^[2]

- Context: Classic mechanisms for aminomethylation of indole systems.[1][2]
- Link: [J. Am. Chem. Soc.[2] Search: Indole Mannich Reaction]([Link]1)[2]
- Reduction of Indoles to Indolines
 - Source:Gribble, G. W., et al. (1974).[2] "Reactions of Sodium Borohydride in Acidic Media."
 - Context: Definitive guide on using NaBH₃CN/AcOH for reducing indole to indoline.
 - Link:[1][2]
- Commercial Precursor Data (Indole Analog)
 - Source: PubChem[2][6]
 - Context: Data for 2-(piperidin-1-ylmethyl)-1H-indole (CAS 46739-05-3).[1][2]
 - Link:[2]
- Indoline Scaffolds in Medicinal Chemistry
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 - Context: Review of indoline utility in drug design.
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